A Comprehensive Technical Guide on the Physicochemical Properties of (Z)-β-Ocimene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(Z)-beta-Ocimene*
CAS No.:	*3338-55-4*
Cat. No.:	*B1235655*

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(Z)-β-Ocimene, also known as cis-β-Ocimene, is an acyclic monoterpenoid found in a wide variety of plants and fruits, including mint, basil, mangoes, and orchids.[1] It is recognized for its sweet, warm, citrus, herbal, and floral aroma and is utilized in the perfumery industry.[1] As a volatile organic compound, (Z)-β-Ocimene plays a significant role in plant ecology, acting as a semiochemical involved in plant defense against pests and in plant-plant communication.[2][3][4] This technical guide provides an in-depth overview of its core physicochemical properties, the experimental protocols for their determination, and its role in biological signaling pathways.

Physicochemical Data

The fundamental physicochemical properties of (Z)-β-Ocimene are summarized in the table below. These values have been compiled from various chemical databases and scientific literature.

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Property	Value	Source(s)
IUPAC Name	(3Z)-3,7-dimethylocta-1,3,6-triene	[5]
Synonyms	cis-β-Ocimene, (Z)-3,7-Dimethyl-1,3,6-octatriene	[1][5][6]
Molecular Formula	$C_{10}H_{16}$	[5]
Molecular Weight	136.23 g/mol	[1][5]
Appearance	Colorless to pale yellow clear oil	
Odor	Pleasant, warm, herbaceous, citrus, floral	[2]
Boiling Point	175.2 - 177.0 °C at 760 mmHg	[5][7]
Density	0.776 - 0.810 g/mL	[7]
Refractive Index (n20/D)	1.458	[7]
Flash Point	46.9 °C (116.4 °F) - 57.2 °C (135 °F)	[7]
Solubility	Insoluble in water; soluble in common organic solvents and oils.[1][7][8]	
Vapor Pressure	1.6 ± 0.2 mmHg at 25°C	
LogP (Octanol/Water)	4.70	

Experimental Protocols

The determination of the physicochemical properties of volatile compounds like (Z)-β-Ocimene requires precise and standardized experimental methodologies.

Identification and Quantification: Gas Chromatography-Mass Spectrometry (GC-MS)

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GC-MS is the primary technique for identifying and quantifying volatile compounds such as (Z)-β-Ocimene in complex mixtures like essential oils.

- Principle: The sample is volatilized and separated into its components based on their boiling points and affinity for the stationary phase within a capillary column. The separated components then enter a mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern, acting as a "fingerprint" for identification.
- Sample Preparation: Samples, such as essential oils, are typically diluted in a suitable organic solvent (e.g., hexane/acetone).[9] For quantification, an internal standard (IS), such as n-tridecane, is added to the sample.[10] Calibration standards of known concentrations are prepared to create a calibration curve.[11]
- Instrumentation (Example): An Agilent 8890 GC system coupled with a 5977A series mass selective detector (MSD) can be used.[11]
- GC Conditions (Example):
  - Column: A non-polar capillary column like DB-1 or HP-5 is often used.[12]
  - Oven Program: The temperature program is crucial for separation. A typical program starts at a low temperature (e.g., 70°C), holds for a few minutes, and then ramps up at a controlled rate (e.g., 3°C/min) to a final temperature (e.g., 250°C), where it is held to ensure all compounds elute.[10]
  - Injector: Splitless mode at 250°C.[9]
  - Carrier Gas: Helium with a constant flow rate.[10]
- Data Analysis: Compound identification is achieved by comparing the retention time and mass spectrum of the analyte with those of a known reference standard and by matching the spectrum against a library (e.g., NIST).[12] Quantification is performed by integrating the peak area and using the regression equation from the calibration curve.[10]

Determination of Boiling Point

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The boiling point of terpenes can be determined experimentally or estimated using various methods.[13][14]

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For terpenes, this is often measured at reduced pressure (vacuum) to prevent thermal degradation and then extrapolated to atmospheric pressure.[14][15]
- Methodology (Distillation):
  - The sample is placed in a distillation flask.
  - The apparatus is connected to a vacuum source to reduce the pressure.
  - The sample is heated gradually.
  - The temperature at which the liquid boils and its vapor condenses is recorded, along with the corresponding pressure.
  - The Clausius-Clapeyron equation or a nomograph can be used to convert the boiling point at reduced pressure to the normal boiling point at standard atmospheric pressure (760 mmHg).

Determination of Density

- Principle: Density is the mass of a substance per unit volume. For liquids like (Z)-β-Ocimene, a vibrating tube digital densimeter is a highly accurate method.[16]
- Methodology (Vibrating U-Tube):
  - Calibration: The densimeter is calibrated using materials of known density, such as air and distilled water.[16]
  - Sample Preparation: The sample is degassed, often by sonication, to remove any dissolved air bubbles that could affect the measurement.[16]
  - Measurement: The sample is introduced into a U-shaped glass tube within the instrument. The tube is electronically excited to oscillate at its natural frequency. This frequency

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changes based on the mass (and therefore density) of the sample filling the tube.[16]

- Calculation: The instrument's software calculates the density based on the measured oscillation period and the calibration data. Measurements are typically performed at a controlled temperature (e.g., 20°C).[16]

Determination of Refractive Index

- Principle: The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance and is used to identify and assess the purity of samples.

- Methodology (Abbe Refractometer):

  - Calibration: The refractometer is calibrated using a standard of known refractive index, such as distilled water.

  - Sample Application: A few drops of the (Z)-β-Ocimene sample are placed on the prism surface.

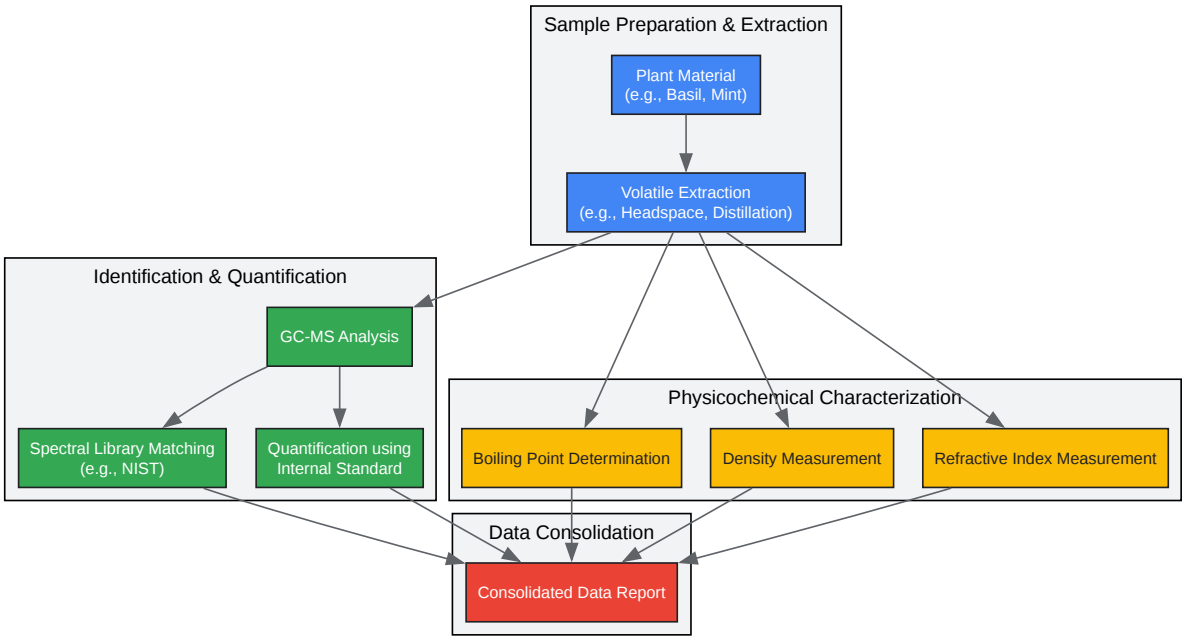
  - Measurement: Light from an internal source is passed through the sample. The user looks through the eyepiece and adjusts a knob until the boundary between light and dark fields is centered on the crosshairs.[17]

  - Reading: The refractive index value is read directly from the instrument's scale. The temperature must be recorded, as the refractive index is temperature-dependent, and a correction is applied to report the value at a standard temperature (typically 20°C).[17]

Logical & Experimental Workflows

Visualizing the workflow for characterizing a natural product and its ecological role provides a clear overview of the scientific process.

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Caption: Workflow for Physicochemical Characterization of (Z)-β-Ocimene.

Role in Biological Signaling

(Z)-β-Ocimene is a key mediator in ecological signaling, particularly in plant defense mechanisms. It is not typically involved in intracellular signaling in the context of drug development but is crucial for inter-organism communication.

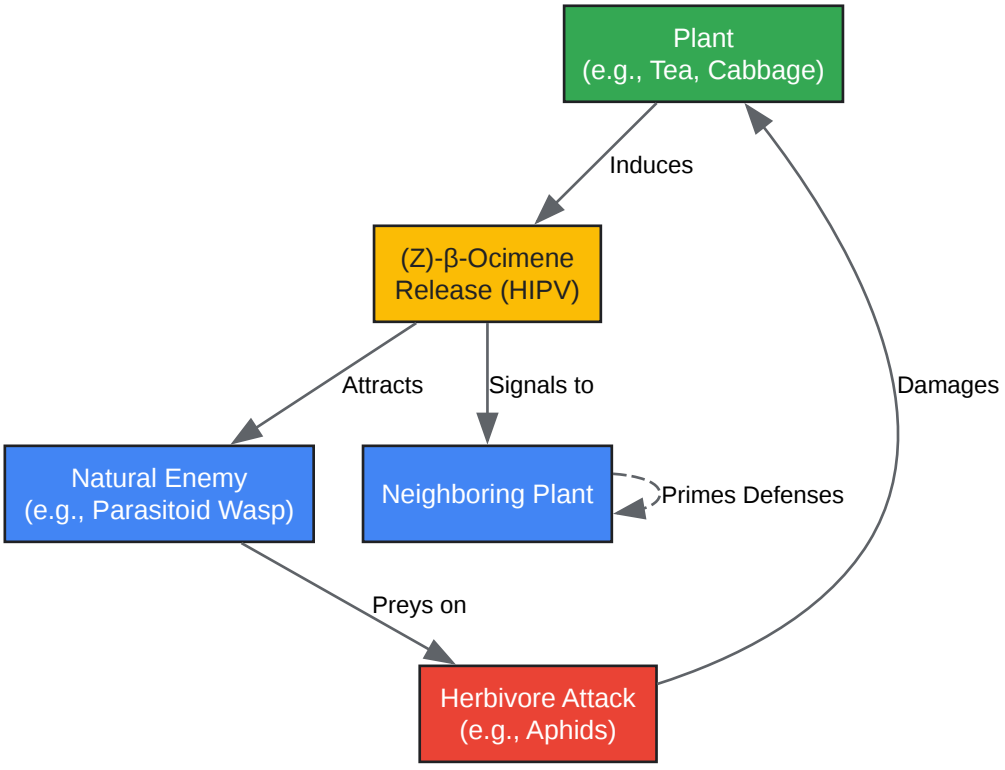
- Herbivore-Induced Plant Volatile (HIPV): When a plant is attacked by herbivores, it releases a blend of volatile organic compounds, often including (Z)-β-Ocimene.[2][4]

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- Attraction of Natural Enemies: This released (Z)-β-Ocimene acts as an indirect defense mechanism by attracting natural enemies (parasitoids and predators) of the attacking herbivores.[3][4] For example, the aphid endoparasitoid A. gifuensis shows a preference for plants treated with β-ocimene.[2][3]

- Plant-Plant Communication: Neighboring plants can detect airborne (Z)-β-Ocimene, which acts as a signal to prime or induce their own defense responses in preparation for a potential herbivore attack.[4]

This ecological signaling cascade is a critical aspect of the compound's natural function.



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Caption: Ecological Signaling Pathway of (Z)-β-Ocimene in Plant Defense.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide on the Physicochemical Properties of (Z)-β-Ocimene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1235655/docs#a-comprehensive-technical-guide-on-the-physicochemical-properties-of-z-ocimene]

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